

# A Comprehensive Technical Guide to 5-Bromo-2-phenyloxazole

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## Compound of Interest

Compound Name: *5-Bromo-2-phenyloxazole*

Cat. No.: *B1271533*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed technical overview of **5-Bromo-2-phenyloxazole**, a halogenated heterocyclic compound. It covers its molecular structure, physicochemical properties, synthesis, spectroscopic characterization, and safety information, compiled to serve as a vital resource for professionals in chemical research and pharmaceutical development.

## Molecular Structure and Properties

**5-Bromo-2-phenyloxazole** belongs to the oxazole family, a class of five-membered heterocyclic aromatic compounds containing one oxygen and one nitrogen atom. The presence of a phenyl group at the 2-position and a bromine atom at the 5-position defines its unique chemical characteristics and potential for further functionalization.

**Caption:** Molecular structure of **5-Bromo-2-phenyloxazole**.

Table 1: Chemical Identifiers

Identifier	Value	Reference
IUPAC Name	<b>5-bromo-2-phenyl-1,3-oxazole</b>	<a href="#">[1]</a>
CAS Number	92629-11-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrNO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Canonical SMILES	C1=CC=C(C=C1)C2=NC=C(O <sup>2</sup> )Br	<a href="#">[2]</a> <a href="#">[4]</a>
InChI Key	MSXVETKZQOUBNB-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a>

| MDL Number | MFCD00466256 |[\[4\]](#) |

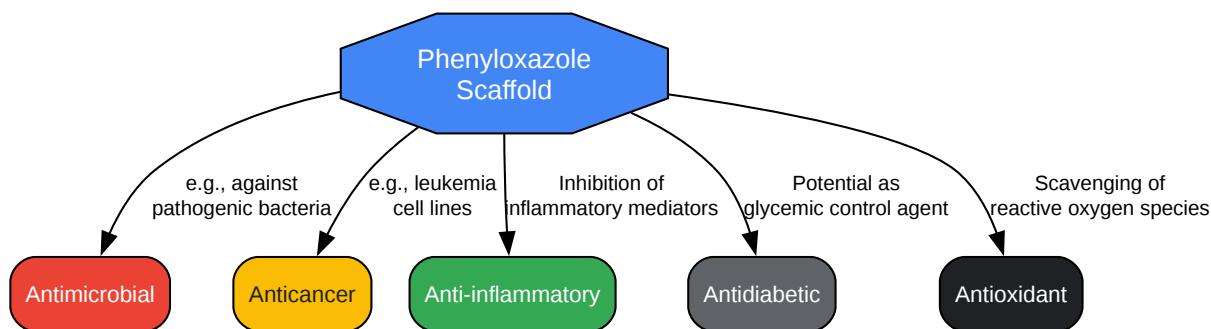
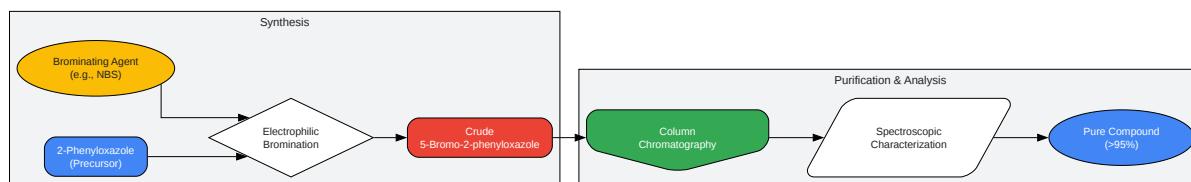
Table 2: Physicochemical Properties

Property	Value	Reference
Molecular Weight	<b>224.05 g/mol</b>	<a href="#">[3]</a>
Exact Mass	222.96328 Da	<a href="#">[1]</a> <a href="#">[2]</a>
Physical Form	Solid	
Density	1.5 ± 0.1 g/cm <sup>3</sup>	<a href="#">[1]</a>
Boiling Point	308.3°C at 760 mmHg	<a href="#">[1]</a>
Flash Point	140.2 ± 25.7 °C	<a href="#">[1]</a>
XLogP3	3.0	<a href="#">[1]</a>
Purity	≥95%	

| Storage | Refrigerator (2-8°C), Inert atmosphere |[\[4\]](#) |

## Synthesis and Characterization Workflow

The synthesis of substituted oxazoles can be achieved through various established methods, such as the Robinson-Gabriel synthesis or the Erlenmeyer-Plöchl azlactone synthesis.<sup>[5][6]</sup> For **5-Bromo-2-phenyloxazole**, a common laboratory-scale approach involves the bromination of a 2-phenyloxazole precursor. Post-synthesis, a standard workflow of purification and spectroscopic analysis is employed to confirm the structure and purity of the final compound.



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